

Technical Guide: Mass Spectrometry

Fragmentation Pattern of 5-Bromo-2-methoxy-4-methylbenzamide

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Compound of Interest

Compound Name: 5-Bromo-2-methoxy-4-methylbenzamide

Cat. No.: B8520260

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Executive Summary

5-Bromo-2-methoxy-4-methylbenzamide (CAS: 808134-01-2) is a halogenated benzamide derivative frequently utilized as a scaffold in the synthesis of antipsychotic agents (e.g., substituted benzamides) and agrochemicals. Its structural integrity relies on the stability of the amide linker and the electrophilic potential of the brominated aromatic ring.

This guide provides a comparative analysis of its mass spectrometry (MS) behavior, contrasting Electron Ionization (EI) for structural fingerprinting with Electrospray Ionization (ESI-MS/MS) for high-sensitivity quantification. We provide theoretical fragmentation pathways derived from first-principles mass spectrometry to assist researchers in structural elucidation and method development.

Chemical Profile & Isotopic Signature

Before analyzing fragmentation, the isotopic signature of Bromine (

and

) must be accounted for.^[1] This molecule exhibits a characteristic 1:1 doublet for all bromine-containing ions.

Property	Value
Molecular Formula	
Monoisotopic Mass ()	242.99 Da
Monoisotopic Mass ()	244.99 Da
Isotopic Pattern	M and M+2 peaks of approximately equal intensity (100% : 97.3%)

Comparative Analysis: EI vs. ESI-MS/MS

This section compares the two dominant ionization modes. For structural confirmation (QC/Synthesis), EI is superior. For biological matrix analysis (PK/PD), ESI is required.^[2]

Table 1: Ionization Mode Performance Matrix

Feature	Electron Ionization (EI)	Electrospray Ionization (ESI)
Energy Regime	Hard (~70 eV)	Soft (Thermal/Voltage)
Dominant Species	Radical Cation	Protonated Adduct
Fragmentation	Extensive (In-source)	Minimal (Requires CID*)
Key Application	Impurity identification, GC-MS	Trace quantification, LC-MS
Detection Limit	Nanogram range	Picogram range

*CID: Collision Induced Dissociation

Table 2: Theoretical Fragment Ion List (EI / CID)

Fragment Identity	Mechanism	m/z ()	m/z ()	Relative Abundance (Est.)
Molecular Ion		243	245	High (EI), Low (ESI)
Benzoyl Cation	-Cleavage (Loss of)	227	229	Base Peak (100%)
Aryl Cation	Inductive Cleavage (Loss of)	199	201	High
Demethylated	Loss of (Methoxy)	228	230	Medium
Debrominated	Homolytic fission of	164	164	Low

Detailed Fragmentation Pathways (Mechanistic Insight)

Understanding the causality of fragmentation allows for the distinction of this molecule from isomers (e.g., 3-methoxy variants).

Pathway A: The Benzamide -Cleavage (Primary)

The most energetically favorable pathway is the cleavage of the amide bond.

- Ionization: Removal of an electron from the lone pair of the amide nitrogen or the aromatic ring.

- -Cleavage: The bond breaks, expelling a neutral amine radical (, 16 Da).
- Result: Formation of the resonance-stabilized acylium ion (benzoyl cation) at m/z 227/229.

Pathway B: The Ortho-Effect (Secondary)

The 2-methoxy group is ortho to the amide. This proximity facilitates a specific rearrangement often unseen in meta or para isomers.

- Mechanism: Transfer of a hydrogen from the amide to the methoxy oxygen, followed by the loss of methanol () or ammonia ().
- Diagnostic: A peak at m/z 212 (Loss of) or m/z 226 (Loss of) suggests the ortho substitution pattern.

Pathway C: Halogen Loss

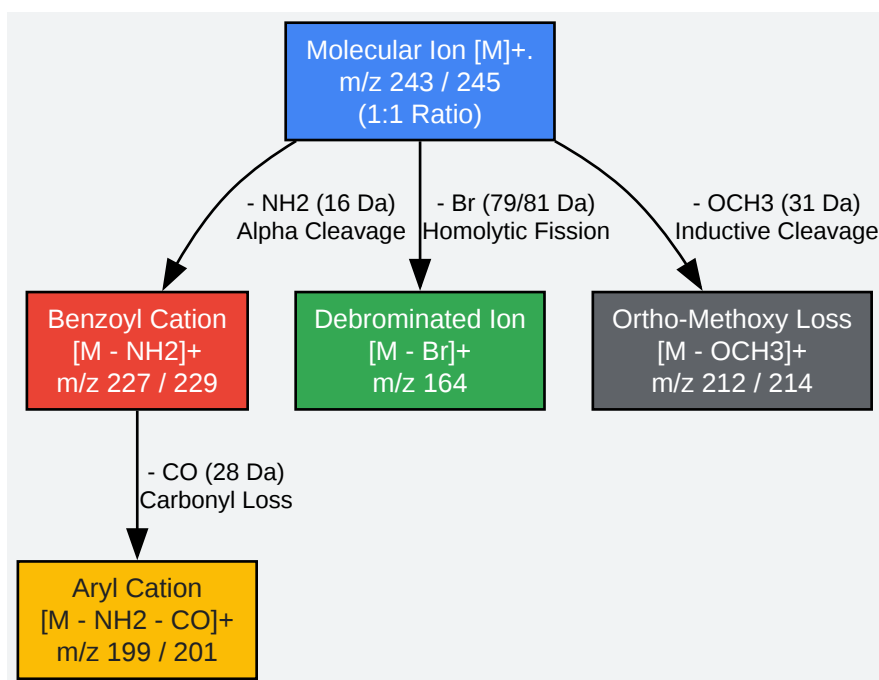
The

bond is weaker than

or

bonds. High-energy collisions (EI or high-energy CID) will cleave the bromine, resulting in a phenyl cation (m/z 164). This ion will not show the 1:1 doublet, confirming the loss of the halogen.

Visualization: Fragmentation Tree



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Figure 1: Predicted fragmentation tree for **5-Bromo-2-methoxy-4-methylbenzamide** showing primary and secondary dissociation pathways.

Experimental Protocol: LC-MS/MS Method Development

To acquire the data described above using ESI-MS/MS, follow this self-validating protocol.

Step 1: Sample Preparation[1]

- Stock Solution: Dissolve 1 mg of standard in 1 mL Methanol (HPLC grade).
- Working Solution: Dilute to 1 µg/mL in 50:50 Water:Methanol + 0.1% Formic Acid.
 - Why Formic Acid? Promotes protonation

efficiency in positive mode.

Step 2: Direct Infusion (Tune)

- Flow Rate: 10 µL/min directly into the source.

- Polarity: Positive (+).
- Source Temp: 350°C (Benzamides are thermally stable).
- Capillary Voltage: 3.5 kV.

Step 3: CID Optimization (The "Ramping" Technique)

To observe the full fragmentation tree, do not use a static collision energy.

- Select Precursor: Set Q1 to pass m/z 243.0 (or 245.0).
- Ramp CE: Sweep Collision Energy from 10 eV to 50 eV.
 - 10-20 eV: Preserves
 - 25-35 eV: Generates optimal Benzoyl Cation (m/z 227).
 - >40 eV: Forces secondary fragmentation to Aryl Cation (m/z 199).

References

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Sources

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